

Molecular Architecture and Synthesis of 1-Methoxy-4-Nitrobenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Methoxy-4-nitrobutane

Cat. No.: B11717983

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Executive Summary

1-Methoxy-4-nitrobenzene (CAS 100-17-4), commonly known as p-nitroanisole, is a critical aromatic intermediate in the synthesis of pharmaceuticals, azo dyes, and agricultural chemicals.^[1] Structurally, it represents a classic "push-pull" π -conjugated system, where an electron-donating methoxy group and an electron-withdrawing nitro group are positioned para to each other. This electronic arrangement dictates its high dipole moment, unique spectroscopic signature, and reactivity profile—most notably its reduction to p-anisidine, a precursor for the analgesic phenacetin and various dye intermediates.

Molecular Specifications & Identification

The following table consolidates the core identity parameters for p-nitroanisole.

Parameter	Value
IUPAC Name	1-Methoxy-4-nitrobenzene
Common Name	p-Nitroanisole
CAS Registry Number	100-17-4
Molecular Formula	C ₇ H ₇ NO ₃
Molecular Weight	153.14 g/mol
SMILES	COc1ccc(cc1)[O-]
InChI Key	BNUHAJGCKIQFGE-UHFFFAOYSA-N
Appearance	Yellowish crystalline solid

Structural Analysis & Electronic Properties

The reactivity of p-nitroanisole is governed by the resonance interaction between the substituents. The methoxy group (

) acts as a

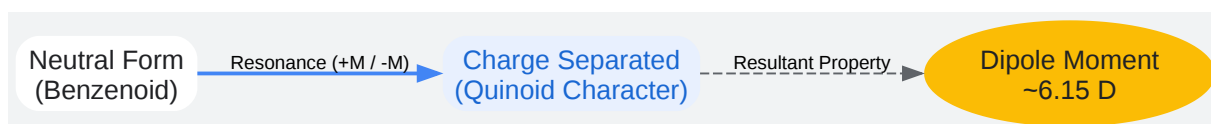
-donor (+M effect), while the nitro group (

) acts as a strong

-acceptor (-M effect).

Electronic Resonance

This "push-pull" character creates a significant dipole moment (~6.15 D) and increases the double-bond character of the ring-substituent bonds, enforcing a planar or quasi-planar geometry that facilitates conjugation.



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Figure 1: Resonance contribution leading to the high dipole moment and quinoid character of p-nitroanisole.

Physicochemical Profile

Property	Metric	Condition
Melting Point	52–54 °C	Standard Pressure
Boiling Point	260 °C	Standard Pressure
Density	1.23 g/cm ³	at 25 °C
Solubility (Water)	Low (< 0.05%)	Cold water
Solubility (Organic)	High	Ethanol, Ether, Acetone
Partition Coeff.[2] (LogP)	2.03	Octanol/Water

Spectroscopic Characterization

Accurate identification relies on interpreting the distinct shifts caused by the para-substitution pattern.

Nuclear Magnetic Resonance (NMR)

Data based on CDCl₃ solvent.

Nucleus	Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
^1H	8.20	Doublet ($J \approx 9$ Hz)	2H	Ar-H (ortho to NO_2)	Deshielded by $-\text{NO}_2$ anisotropy/induction.
^1H	6.95	Doublet ($J \approx 9$ Hz)	2H	Ar-H (ortho to OMe)	Shielded by - OMe resonance donation.
^1H	3.90	Singlet	3H	$-\text{OCH}_3$	Characteristic methoxy chemical shift.
^{13}C	164.6	Singlet	C	C-1 (C-OMe)	Highly deshielded ipso carbon.
^{13}C	141.6	Singlet	C	C-4 (C- NO_2)	Deshielded ipso carbon.
^{13}C	126.0	Singlet	CH	C-3,5 (ortho to NO_2)	-
^{13}C	114.1	Singlet	CH	C-2,6 (ortho to OMe)	-
^{13}C	56.0	Singlet	CH_3	$-\text{OCH}_3$	-

Infrared (IR) & Mass Spectrometry (MS)

- IR: Strong bands at 1510 cm^{-1} (asymmetric) and 1340 cm^{-1} (symmetric) correspond to the stretches of the nitro group. The antisymmetric stretch appears near 1260 cm^{-1} .

- MS (EI): Molecular ion peak

at m/z 153. Major fragmentation involves loss of the methyl group (

) or the nitro group (

).

Synthesis & Manufacturing Protocols

Industrial Route: Nucleophilic Aromatic Substitution

This method is preferred for scale-up due to the availability of p-chloronitrobenzene and higher atom economy compared to nitration of anisole (which yields ortho/para mixtures).

Reaction:

Protocol:

- Charge: Load a high-pressure reactor with p-chloronitrobenzene (1.0 eq) and methanol (excess, solvent/reactant).
- Base Addition: Slowly add aqueous NaOH (1.1 eq) or solid KOH.
- Reaction: Heat to 80–100 °C under slight pressure (2–5 bar) for 6–8 hours.
- Workup: Distill off excess methanol. Dilute residue with water to precipitate the product.
- Purification: Recrystallize from ethanol/water to yield yellow crystals (Yield >90%).

Laboratory Route: Methylation of p-Nitrophenol

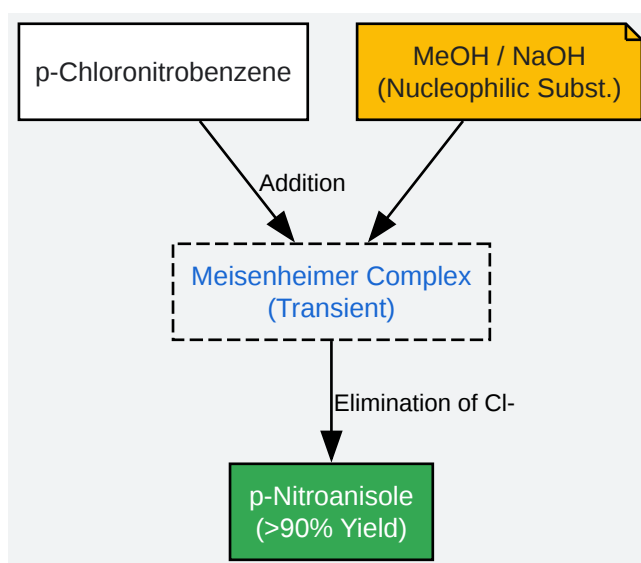
Used when p-nitrophenol is the starting material.

Protocol:

- Dissolve p-nitrophenol (10 mmol) in acetone (30 mL).
- Add anhydrous

(15 mmol) and stir for 15 min to form the phenolate.

- Add dimethyl sulfate or iodomethane (12 mmol) dropwise. Caution: Methylating agents are toxic.
- Reflux for 4 hours. Monitor by TLC (SiO₂, 20% EtOAc/Hexane).
- Filter inorganic salts, evaporate solvent, and wash with dilute NaOH to remove unreacted phenol.



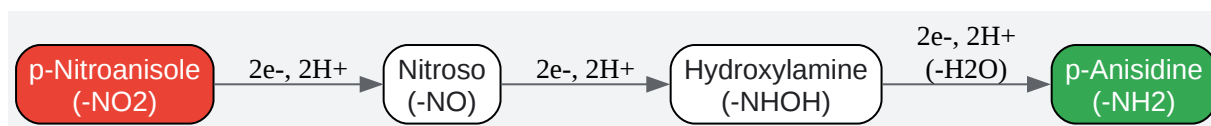
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Figure 2: Mechanism of the industrial synthesis route via Nucleophilic Aromatic Substitution ().

Reactivity & Applications: Reduction to p-Anisidine

The most significant application of p-nitroanisole is its reduction to p-anisidine (4-methoxyaniline). This transformation is the gateway to synthesizing azo dyes and pharmaceutical intermediates.

Reduction Mechanism: The reduction proceeds through a nitroso and hydroxylamine intermediate sequence.



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Figure 3: Stepwise reduction pathway from nitroanisole to anisidine.

Experimental Reduction Protocol (Catalytic Hydrogenation):

- Catalyst: 5% Pd/C or Raney Nickel.
- Solvent: Methanol or Ethanol.
- Conditions:
atmosphere (1–3 atm), Room Temperature to 50 °C.
- Process: Stir vigorously until
uptake ceases. Filter catalyst and concentrate filtrate to obtain p-anisidine (sensitive to oxidation; store under inert gas).

Safety & Toxicology

- Toxicity: p-Nitroanisole is toxic by ingestion, inhalation, and skin absorption.[2]
- Methemoglobinemia: Like many nitro-aromatics, it can induce methemoglobinemia, reducing the blood's oxygen-carrying capacity.
- Carcinogenicity: Classified as a Group 2B carcinogen (possibly carcinogenic to humans) by IARC.
- Handling: Use full PPE (gloves, goggles, respirator). Handle in a fume hood. Avoid dust formation.

References

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